

Chemical properties of 5-Nitroso-1,3-benzodioxole

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Compound of Interest

Compound Name: 5-Nitroso-1,3-benzodioxole

Cat. No.: B114606

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An In-Depth Technical Guide to the Chemical Properties of 5-Nitro-1,3-benzodioxole

A Note on Nomenclature: Initial searches for "**5-Nitroso-1,3-benzodioxole**" did not yield specific information on this compound. The available scientific literature extensively covers the closely related compound, 5-Nitro-1,3-benzodioxole. This guide will focus on the latter, providing a comprehensive overview of its chemical properties, synthesis, and biological significance. The primary chemical difference lies in the functional group attached to the benzodioxole ring: a nitro group ($-\text{NO}_2$) in 5-Nitro-1,3-benzodioxole versus a nitroso group ($-\text{N}=\text{O}$) in the requested compound.

Core Chemical Properties

5-Nitro-1,3-benzodioxole, also known as 3,4-methylenedioxybenzyl nitrate, is a nitrated aromatic heterocyclic organic compound. It serves as a key intermediate in various chemical syntheses.

Table 1: Physicochemical Properties of 5-Nitro-1,3-benzodioxole

Property	Value	Source
Molecular Formula	C ₇ H ₅ NO ₄	[1] [2]
Molecular Weight	167.12 g/mol	[1] [3]
Melting Point	146-150 °C	[1] [4]
Density	1.5216 g/cm ³ (estimate)	
Appearance	Yellow solid	[3]
CAS Number	2620-44-2	[2]
InChI Key	SNWQAKNKGGOVMO-UHFFFAOYSA-N	[2] [3]
SMILES	O=--INVALID-LINK-- <chem>c1ccc2c(c1)OCO2</chem>	[1]

Synthesis and Reactivity

5-Nitro-1,3-benzodioxole is primarily synthesized through the nitration of 1,3-benzodioxole. The nitro group can be subsequently reduced to an amine, making it a versatile precursor for other derivatives.

Experimental Protocols

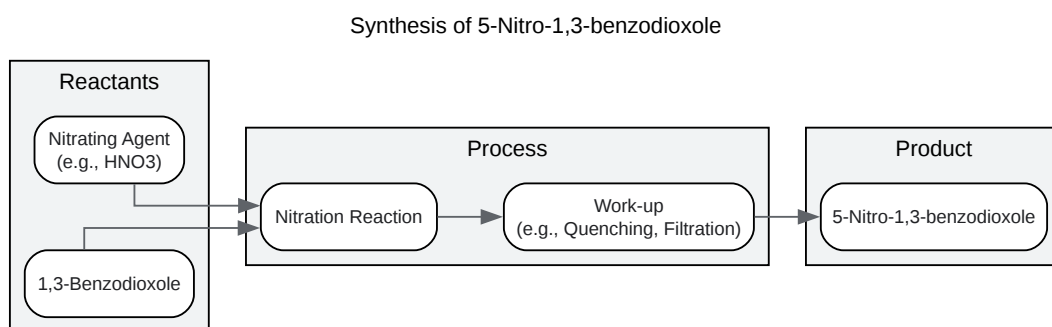
Protocol 1: Nitration of 1,3-Benzodioxole with Nitric Acid in Water

- Reactants: 1,3-Benzodioxole (10.0 g, 82 mmol), concentrated Nitric Acid (65%-68%, 18 g), Water (39 g).[\[3\]](#)
- Procedure: 1,3-Benzodioxole is added dropwise to a solution of concentrated nitric acid in water at 60-65°C. The mixture is then heated to 90°C and stirred for 2 hours. After cooling to room temperature, the mixture is poured into ice water. The resulting precipitate is filtered to yield 5-Nitro-1,3-benzodioxole.[\[3\]](#)
- Yield: Approximately 87% (12.0 g).[\[3\]](#)

Protocol 2: Nitration of 1,3-Benzodioxole with Nitric Acid in Glacial Acetic Acid

- Reactants: 1,3-Benzodioxole (12.2 g), Glacial Acetic Acid (105 ml), Nitric Acid (d=1.4, 9 ml).
[4]
- Procedure: 12.2 g of 1,3-benzodioxole is dissolved in 75 ml of glacial acetic acid in a flask equipped with a stirrer, thermometer, and dropping funnel. A solution of 9 ml of nitric acid in 30 ml of glacial acetic acid is added dropwise while maintaining the temperature between 15-25°C. The mixture is stirred at room temperature overnight. The precipitated crystals are filtered, washed with water, and recrystallized from alcohol.[4]
- Yield: Up to 90.6% of the theoretical yield.[4]

Logical Workflow for Synthesis



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Caption: General workflow for the synthesis of 5-Nitro-1,3-benzodioxole.

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of 5-Nitro-1,3-benzodioxole.

Table 2: Spectroscopic Data for 5-Nitro-1,3-benzodioxole

Technique	Key Data Points	Source
¹ H NMR (DMSO-d ₆)	δ 6.27 (s, 2H), 7.12 (d, 1H, J=12 Hz), 7.76 (d, 1H, 3.2 Hz), 7.91 (dd, 1H, J ₁ =12 Hz, J ₂ =3.2 Hz)	[3]
LCMS	168 [M+1] ⁺	[3]
IR Spectrum	Data available in the NIST WebBook	[2]
Mass Spectrum (EI)	Data available in the NIST WebBook	[2]

Biological Activity and Significance

While specific biological activities of 5-Nitro-1,3-benzodioxole are not extensively detailed in the provided search results, the presence of the nitro group on an aromatic scaffold is significant in medicinal chemistry. Nitroaromatic compounds are known to exhibit a wide range of biological activities.

The nitro group is a well-known pharmacophore and can also be a toxicophore.[5] It is present in numerous compounds with demonstrated activities, including:

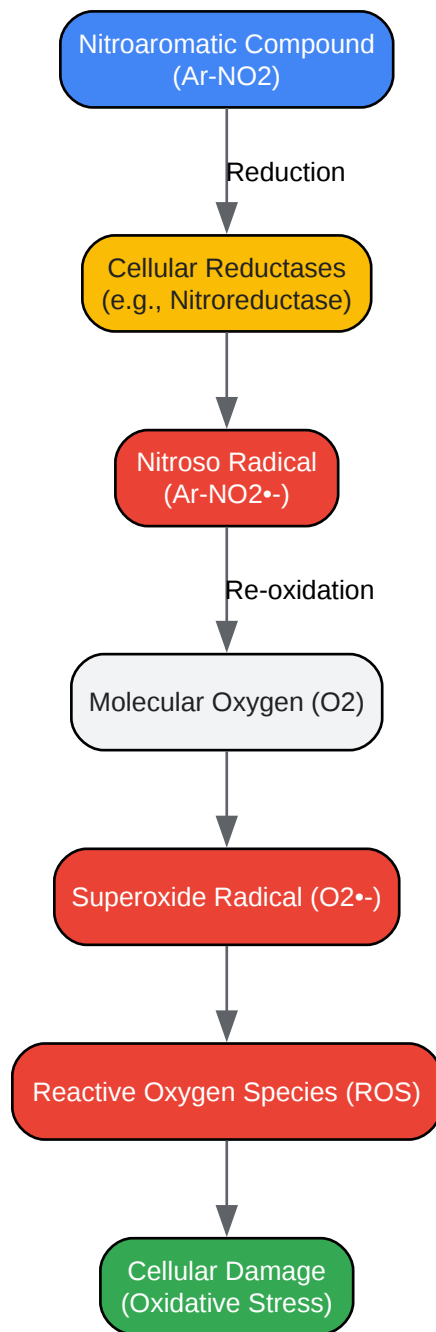
- Antimicrobial: The nitro group can undergo redox reactions within microbial cells, leading to toxicity and cell death.[5] This is a mechanism for many antibacterial and antiparasitic drugs. [5][6]
- Antineoplastic[5]
- Antihypertensive[5]
- Antiparasitic[5][6]

The 1,3-benzodioxole moiety itself is found in many biologically active natural products and synthetic compounds.

Potential Signaling Pathway Involvement

Given the known activities of nitroaromatic compounds, 5-Nitro-1,3-benzodioxole could potentially interact with cellular pathways involving redox cycling. A hypothetical pathway is illustrated below.

Hypothetical Redox Cycling of a Nitroaromatic Compound

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Caption: Hypothetical redox cycling leading to oxidative stress.

Safety and Handling

5-Nitro-1,3-benzodioxole is considered harmful if swallowed, in contact with skin, or if inhaled. It is stable under normal conditions, but incompatible with oxidizing agents. Thermal decomposition can lead to the release of irritating gases and vapors.[7] Standard personal protective equipment, including gloves, lab coat, and eye protection, should be worn when handling this compound.

This guide provides a foundational understanding of the chemical properties and synthesis of 5-Nitro-1,3-benzodioxole for researchers and professionals in drug development. Further investigation into its specific biological activities and mechanisms of action is warranted.

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